

Proper Disposal of Lilial: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Lilial*

Cat. No.: *B1675391*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Lilial**, also known as Butylphenyl Methylpropional (p-BMHCA). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance. **Lilial** is classified as a substance with reproductive toxicity and is recognized as an environmental hazard, necessitating stringent disposal protocols.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

I. Understanding the Hazards

Lilial is harmful if swallowed, causes skin irritation, and may provoke an allergic skin reaction. It is suspected of damaging fertility or the unborn child. Furthermore, it is toxic to aquatic life with long-lasting effects. Due to these hazards, **Lilial** is banned for use in cosmetic products in the European Union and other regions.

II. Quantitative Data Summary

The following table summarizes key quantitative data for **Lilial**, extracted from safety data sheets. This information is critical for risk assessment and proper handling.

Property	Value	Reference
UN Number	UN3082	
UN Proper Shipping Name	ENVIRONMENTALLY HAZARDOUS SUBSTANCE, LIQUID, N.O.S. (p-t-Butyl- alpha-methylhydrocinnamic aldehyde)	
Transport Hazard Class	9	
Packing Group	III	
Acute Oral Toxicity (LD50)	1390 mg/kg (Rat)	
Acute Dermal Toxicity (LD50)	> 2000 mg/kg (Rat)	
Flash Point	>105 °C (closed cup)	
Water Solubility	33 mg/L at 20°C	

III. Procedural Protocol for Disposal

This protocol outlines the step-by-step process for the safe disposal of **Lilial** from a laboratory setting.

A. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves (e.g., neoprene).
- Eye/Face Protection: Use chemical safety goggles.
- Body Protection: A lab coat is recommended. For larger spills, liquid-impermeable coveralls may be necessary.

B. Waste Collection and Storage:

- Segregation: Do not mix **Lilial** waste with other chemical waste streams unless compatibility has been confirmed.

- **Containerization:** Collect **Lilial** waste in a dedicated, clearly labeled, and sealed container. The container must be in good condition and compatible with the chemical.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the name "**Lilial**" or "Butylphenyl Methylpropional." The label should also indicate the associated hazards (e.g., "Toxic," "Environmentally Hazardous").
- **Storage:** Store the waste container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials such as strong acids, bases, and oxidizing agents. Keep the container tightly closed and cool.

C. Spill Management:

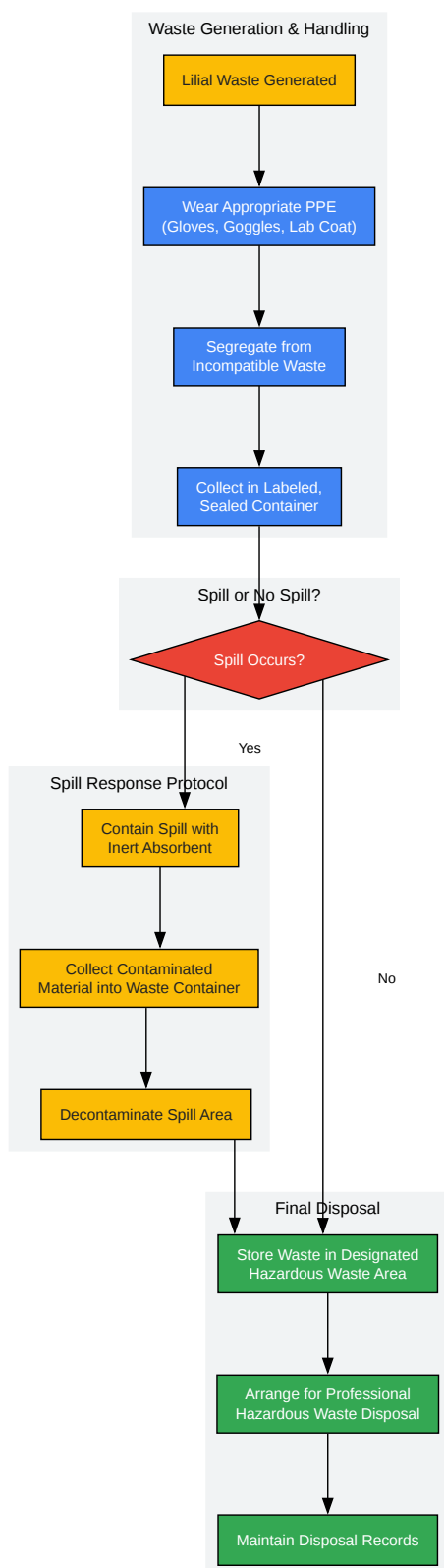
- **Immediate Action:** In case of a spill, evacuate non-essential personnel from the area. Remove all sources of ignition.
- **Containment:** For small spills, contain the liquid using inert absorbent materials such as sand, vermiculite, or diatomaceous earth.
- **Cleanup:** Carefully collect the absorbed material and place it into the designated hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Reporting:** Report the spill to the appropriate environmental health and safety officer.

D. Final Disposal:

- **Regulatory Compliance:** All disposal must be conducted in accordance with local, state, and federal regulations. Do not dispose of **Lilial** down the drain or in the general trash.
- **Professional Disposal Service:** Arrange for the collection and disposal of the **Lilial** waste by a licensed hazardous waste disposal company. These companies can ensure the material is transported and treated at a permitted facility.
- **Documentation:** Maintain records of all hazardous waste disposal activities, including manifests and certificates of disposal.

IV. Logical Workflow for Lilial Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Lilial**.



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Caption: Workflow for the safe disposal of **Lilial** waste.

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